

Application Notes: Sol-Gel Method for Uranium Dioxide (UO_2) Microsphere Fabrication

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Compound of Interest

Compound Name: *Uranium dioxide*

Cat. No.: *B073579*

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The sol-gel method is a versatile and widely employed technique for fabricating high-quality **uranium dioxide** (UO_2) microspheres. This method offers precise control over the size, shape, and density of the final product, which is critical for its primary application as nuclear fuel in various reactor types, including High-Temperature Gas-Cooled Reactors (HTGRs) and for space nuclear power applications.^{[1][2]} The process is favored because it avoids the generation of fine powders, which can pose a respiratory hazard, and can be adapted for remote fabrication of highly radiotoxic fuels.^{[2][3]}

The core principle of the sol-gel process involves the conversion of a colloidal suspension (sol) into a solid network (gel). For UO_2 microsphere production, this typically starts with an aqueous solution of a uranium salt, such as uranyl nitrate.^[2] The sol is then dispersed as droplets, which are subsequently solidified into gel microspheres through various chemical routes. These gelled spheres are then washed, dried, and subjected to heat treatments (calcination and sintering) to form dense, ceramic UO_2 microspheres.^{[4][5]}

Key advantages of the sol-gel technique include the production of microspheres with excellent sphericity and a narrow size distribution.^[4] The main fabrication routes are categorized as internal and external gelation.^[4]

- Internal Gelation: In this method, a gelation-promoting agent, such as hexamethylenetetramine (HMTA) and urea, is mixed with a chilled uranium-bearing solution.^[4] Droplets of this mixture are then introduced into a hot, immiscible fluid. The increase in temperature causes the internal agent to decompose, leading to a uniform change in pH

throughout the droplet and subsequent gelation from the inside out.[2][6] This process is known for producing microspheres with superior sphericity.[4]

- External Gelation: This process involves introducing droplets of the uranium sol into a solution containing a precipitating agent, typically ammonia.[7] Gelation occurs from the outside in as the droplets react with the external agent.
- Novel Methods: Innovations in the sol-gel process include the use of complexing agents like ascorbic acid, which can simplify the procedure by eliminating the need for a preliminary reduction of U(VI) to U(IV).[1][5]

The resulting UO_2 microspheres serve as kernels for tristructural-isotropic (TRISO) coated fuel particles, which are designed to retain fission products even at very high temperatures, enhancing reactor safety.[4]

Experimental Protocols

Protocol 1: Internal Gelation Method

This protocol is based on the internal gelation process used for producing UO_2 microspheres for nuclear applications.[2]

1. Feed Solution Preparation: a. Prepare an aqueous solution of uranyl nitrate ($\text{UO}_2(\text{NO}_3)_2$). b. Prepare a separate aqueous solution containing hexamethylenetetramine (HMTA) and urea. c. Chill both solutions to approximately 0°C to prevent premature gelation.[4] d. Mix the chilled solutions to form the final "broth." The broth must be kept chilled until droplet formation.
2. Droplet Formation and Gelation: a. Pump the chilled broth through a nozzle (e.g., a vibrating or two-fluid nozzle) to form uniform droplets.[4][8] b. Allow the droplets to fall into a column containing a hot, immiscible organic fluid, such as silicone oil, heated to around 90-100°C.[5][6] c. As the droplets descend through the hot oil, the HMTA decomposes, releasing ammonia, which causes the uniform gelation of the microspheres.[2]
3. Washing and Drying: a. Collect the gelled microspheres from the bottom of the column. b. Wash the spheres with an appropriate solvent (e.g., CCl_4) to remove residual oil, followed by an ammonium hydroxide solution to remove reaction byproducts like ammonium nitrate.[7] c.

Dry the washed microspheres carefully in a controlled environment, for example, in humid air at 200°C, to prevent cracking.[7]

4. Thermal Treatment: a. Calcination: Heat the dried gel spheres in a controlled atmosphere (e.g., air or CO₂) to decompose residual organic compounds and nitrates. b. Sintering/Reduction: Heat the calcined spheres at a high temperature (e.g., 1200-1700°C) in a reducing atmosphere, typically Ar-4% H₂ or H₂, to reduce the uranium oxide to UO₂ and densify the microspheres.[5]

Protocol 2: External Gelation Method

This protocol describes a typical external gelation process.

1. Sol Preparation: a. Prepare a sol by mixing a uranyl nitrate solution with organic additives like methocel and tetrahydrofurfuryl alcohol (THFA) to control viscosity.
2. Gelation: a. Force the sol through a capillary nozzle to form droplets. b. Allow the droplets to fall directly into a concentrated ammonium hydroxide solution. c. Gelation occurs rapidly upon contact with the ammonia, forming solid microspheres.
3. Washing and Drying: a. Wash the gelled microspheres thoroughly with water to remove excess ammonia and ammonium nitrate. b. Dry the spheres under controlled conditions to prevent fracture.
4. Sintering: a. Sinter the dried microspheres in a reducing atmosphere (e.g., Ar-4% H₂) at a temperature of approximately 1200°C for 2-3 hours to achieve the final dense UO₂ ceramic form.

Protocol 3: Novel Sol-Gel Process with Ascorbic Acid

This modified process enhances microsphere production by using ascorbic acid as a strong complexing agent, which avoids the initial reduction step of U(VI) to U(IV).[1][5]

1. Sol Formation: a. Start with a suspension of either uranium trioxide (UO₃) or a uranyl nitrate solution. b. Add ascorbic acid to the suspension to form uranyl (VI) ascorbate sols.
2. Gelation: a. Form droplets of the sol. b. Induce gelation by water extraction. This can be achieved by emulsifying the sol in a dewatered organic solvent like 2-ethyl-1-hexanol.[1][5] The

solvent removes water from the sol droplets, causing them to gel.

3. Thermal Treatment: a. Perform calcination and reduction steps similar to Protocol 1. The specific temperature profile is typically designed based on differential thermal analysis (DTA) and thermogravimetric analysis (TGA) of the gel spheres.[1][5]

Data Presentation

Table 1: Typical Parameters for Internal Gelation of UO_2 Microspheres

Parameter	Value	Reference
Uranium Feed	Uranyl Nitrate ($\text{UO}_2(\text{NO}_3)_2$)	[2]
Gelation Agents	Hexamethylenetetramine (HMTA), Urea	[4]
Broth Temperature	~0°C	[4]
Gelation Medium	Hot Silicone Oil	[6]
Gelation Temperature	~90-100°C	[5]
Sintering Temperature	1200-1700°C	[7]
Sintering Atmosphere	Ar + 8% H_2 / H_2	[7]

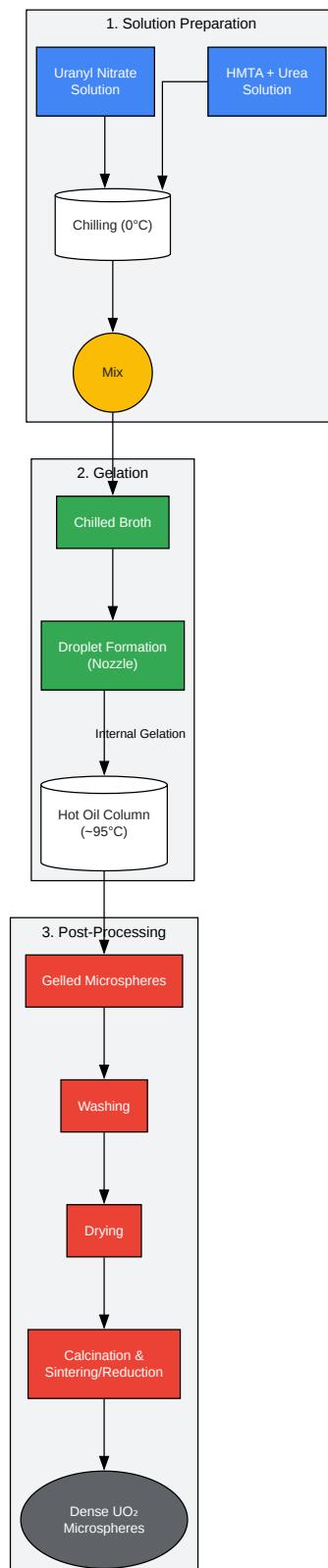
| Final Product Size | 40 - 800 μm |[4] |

Table 2: Parameters for External Gelation of UO_2 Microspheres

Parameter	Value	Reference
Sol Composition	0.86 M Uranyl Nitrate, Methocel, THFA	
Gelation Medium	Concentrated Ammonium Hydroxide	
Nozzle Diameter	0.6 - 1.0 mm	
Sintering Temperature	1200°C	
Sintering Atmosphere	Ar-4% H ₂	
Final Product Size	0.8 - 1.1 mm	
Final Product Density	73 - 86% of theoretical	

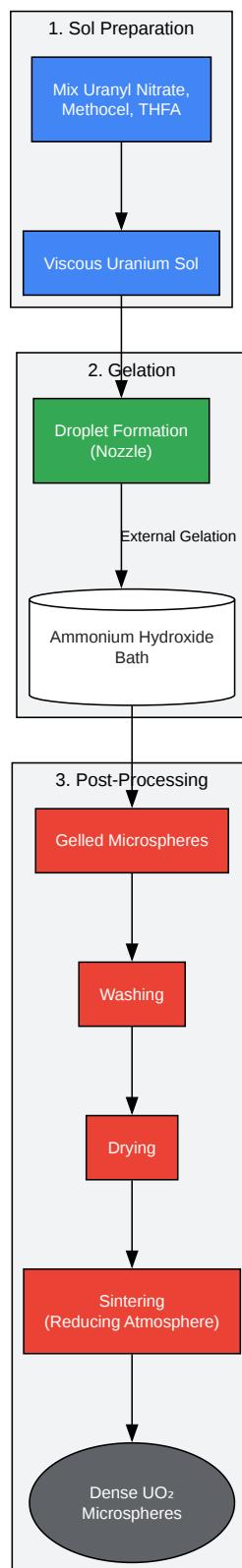
| Oxygen/Uranium (O/U) Ratio | 2.00 - 2.19 | |

Visualizations



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Caption: Workflow for the Internal Gelation Sol-Gel Process.



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Caption: Workflow for the External Gelation Sol-Gel Process.

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